Technical Guide: Stability, Storage, and Handling of 3,6-Dibromochromone

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Compound of Interest	
Compound Name:	*3,6-Dibromochromone*
CAS No.:	*115237-39-3*
Cat. No.:	*B048555*

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Executive Summary

3,6-Dibromochromone (CAS: 115237-39-3) is a halogenated benzopyran derivative utilized primarily as a scaffold in medicinal chemistry for the synthesis of bioactive heterocycles (e.g., flavones, isoflavones, and quinolones). Its utility stems from the differential reactivity of its two bromine substituents: the vinylic bromide at position C3 and the aryl bromide at position C6.

While the chromone core is relatively robust, the electrophilic nature of the pyrone ring (specifically at C2) renders it susceptible to nucleophilic attack and subsequent ring-opening hydrolysis under basic conditions. Optimal storage requires protection from moisture, light, and nucleophiles to prevent degradation into salicylic acid derivatives or dimerization.

Quick Reference Data

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Property	Specification
CAS Number	115237-39-3
Molecular Formula	$C_9H_4Br_2O_2$
Molecular Weight	303.94 g/mol
Physical State	Pale yellow to light brown crystalline powder
Melting Point	160–163 °C (Solid state stability is high)
Solubility	DMSO (>20 mg/mL), DMF, Acetone, Ethanol; Insoluble in Water
Primary Hazard	Irritant (Skin/Eye/Respiratory); Potential aquatic toxicity

Physicochemical Profile & Reactivity

To understand the storage requirements, one must understand the molecular vulnerabilities of the scaffold.

Structural Vulnerabilities

The **3,6-dibromochromone** molecule possesses three distinct reactive centers that dictate its stability profile:

- C2-C3 Double Bond (Michael Acceptor): The carbonyl group at C4 activates the C2-C3 double bond. The C2 position is highly electrophilic. In the presence of moisture (hydroxide ions) or nucleophilic solvents (amines, thiols), this position undergoes Michael addition, leading to ring opening (pyrone ring cleavage).

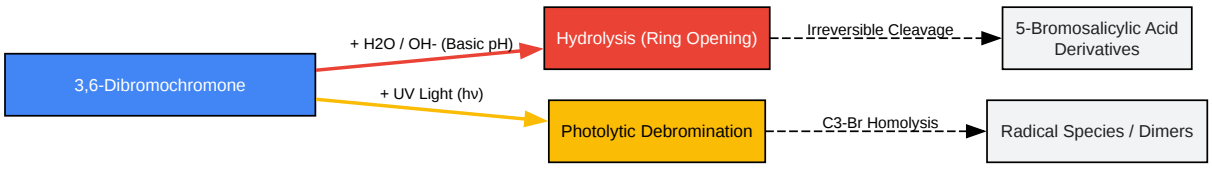
- C3-Bromine (Vinylic Bromide): This is the primary site for Palladium-catalyzed cross-coupling (e.g., Suzuki-Miyaura). While chemically useful, it is sensitive to UV light, which can induce homolytic cleavage and radical degradation.

- C6-Bromine (Aryl Bromide): This position is significantly more stable and typically requires harsher conditions to react.

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Degradation Pathways

The following Graphviz diagram illustrates the primary degradation and reactivity pathways that storage conditions must prevent.



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Figure 1: Primary degradation pathways. The pyrone ring is susceptible to hydrolysis under basic/aqueous conditions, while the C-Br bonds are sensitive to photolysis.

Storage & Handling Protocols

Solid State Storage (Powder)

The high melting point (160–163 °C) indicates a stable crystal lattice. However, surface degradation can occur if exposed to humidity.

- Temperature:
  - Short-term (< 1 month): Ambient temperature (20–25 °C) is acceptable if kept dry.
  - Long-term (> 1 month): Refrigerate (2–8 °C) or Freeze (-20 °C) to minimize slow oxidation or hydrolysis kinetics.
- Atmosphere: Store under an inert atmosphere (Argon or Nitrogen) if possible. At minimum, use a desiccator.
- Container: Amber glass vials with Teflon-lined caps. Avoid metal spatulas if the compound is slightly acidic or damp, as iron traces can catalyze debromination.

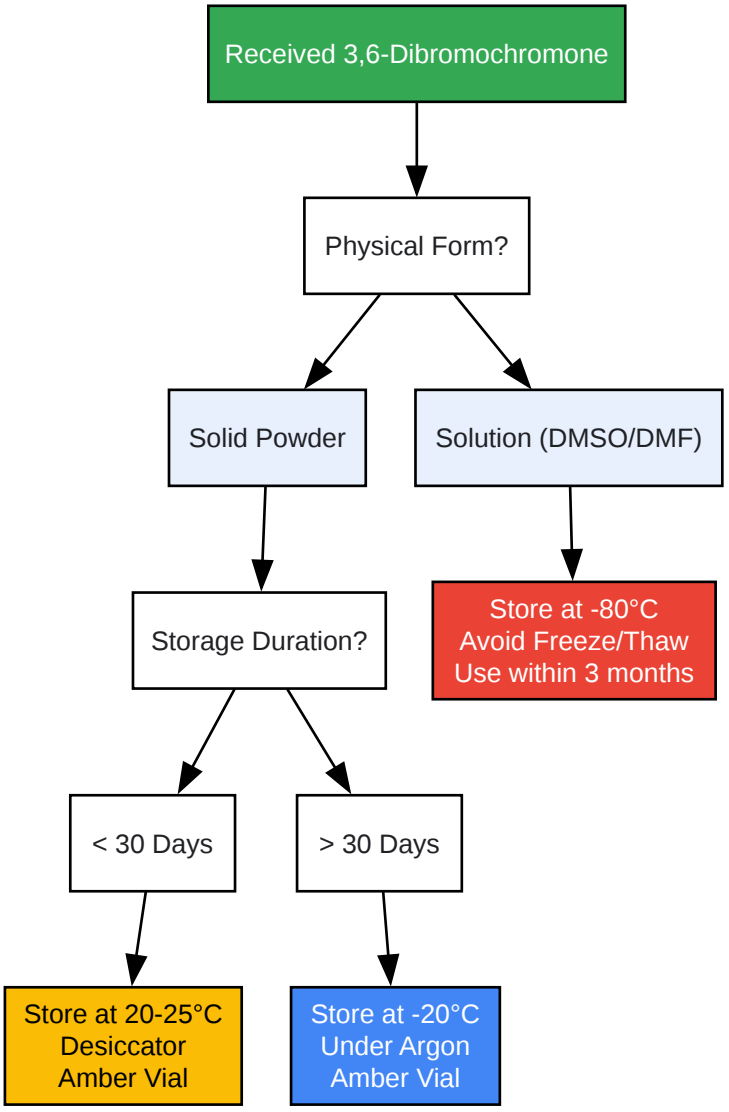
Solution State Storage

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Chromones are significantly less stable in solution.

- Solvent Choice: Anhydrous DMSO or DMF are preferred. Avoid protic solvents (Ethanol/Methanol) for long-term storage, as slow solvolysis (ring opening) can occur, especially if the solvent absorbs atmospheric moisture.
- Stability Window:
  - DMSO/DMF (Anhydrous, -20 °C): Stable for 3–6 months.
  - Aqueous/Organic Mixtures: Unstable. Prepare immediately before use.

Storage Decision Workflow



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Figure 2: Decision tree for optimal storage conditions based on physical state and duration.

Quality Control & Re-Validation

Before using **3,6-dibromochromone** in critical assays (e.g., biological screening or complex synthesis), purity must be verified.

Visual Inspection

- Pass: Pale yellow/off-white free-flowing powder.
- Fail: Dark brown, sticky, or clumped material (indicates hydrolysis or extensive oxidation).

HPLC Validation Protocol

A reverse-phase HPLC method is recommended to separate the parent compound from potential hydrolysis products (which are more polar).

Parameter	Condition
Column	C18 (e.g., Agilent Zorbax Eclipse Plus), 3.5 µm, 4.6 x 100 mm
Mobile Phase A	Water + 0.1% Formic Acid
Mobile Phase B	Acetonitrile + 0.1% Formic Acid
Gradient	5% B to 95% B over 10 minutes
Flow Rate	1.0 mL/min
Detection	UV at 254 nm (aromatic) and 300 nm (chromone conjugation)
Expected RT	3,6-Dibromochromone will elute later (more hydrophobic) than hydrolysis byproducts.

Solubility Check

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Dissolve 5 mg in 1 mL of DMSO.

- Observation: The solution should be clear and yellow.
- Troubleshooting: Turbidity suggests moisture contamination or polymerization. Sonicate for 2 minutes. If particulates persist, filter (0.22 µm PTFE) and re-quantify concentration via UV-Vis.

Safety & Disposal (SDS Summary)

- GHS Classification: Skin Irrit. 2 (H315), Eye Irrit. 2A (H319), STOT SE 3 (H335).
- Handling: Use in a fume hood. Avoid dust generation.
- Spill Cleanup: Sweep up dry. Do not flush down drains (harmful to aquatic life).
- Incompatibility: Strong oxidizing agents, strong bases (causes exothermic hydrolysis).

References

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